

Synthesis and purification of Ac-(Cys4,D-Phe7,Cys10)- α -MSH (4-13)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Acetyl-(Cys4,D-Phe7,Cys10)- α -MSH (4-13)

Cat. No.: B15550396

[Get Quote](#)

An In-Depth Technical Guide to the Synthesis and Purification of Ac-(Cys4,D-Phe7,Cys10)- α -MSH (4-13)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical synthesis, cyclization, and purification of the potent melanocortin receptor agonist, Ac-(Cys4,D-Phe7,Cys10)- α -MSH (4-13). This cyclic peptide analog of α -melanocyte-stimulating hormone (α -MSH) is distinguished by its superagonist activity, prolonged biological action, and enhanced resistance to enzymatic degradation, making it a significant tool in melanocortin research.^{[1][2]} The following sections detail the step-by-step protocols for its preparation via solid-phase peptide synthesis (SPPS), disulfide bridge formation, and purification using reversed-phase high-performance liquid chromatography (RP-HPLC).

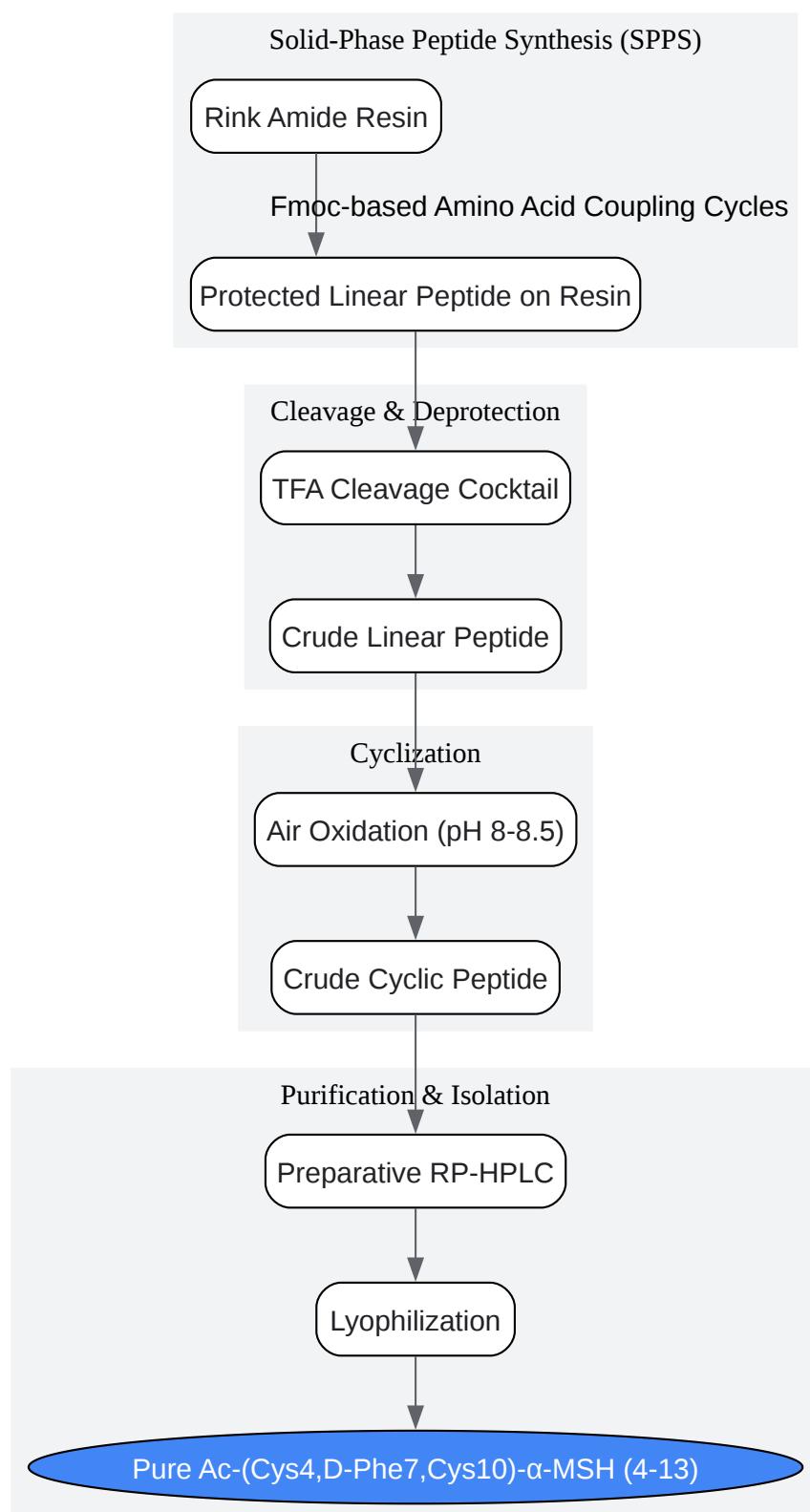
Peptide Overview

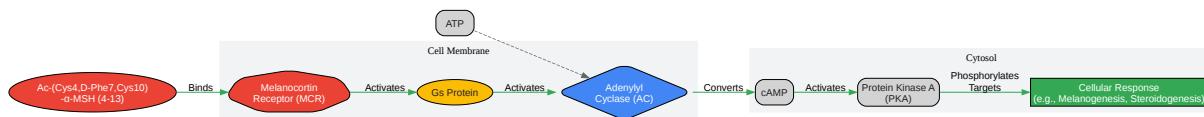
Ac-(Cys4,D-Phe7,Cys10)- α -MSH (4-13) is a structurally modified analog of the endogenous α -MSH peptide. The key modifications include the substitution of L-Phenylalanine with its D-isomer at position 7 and the introduction of cysteine residues at positions 4 and 10, which form an intramolecular disulfide bridge. These changes confer superpotency and remarkable stability against enzymatic breakdown by enzymes like trypsin.^[1]

Property	Value
Full Sequence	Ac-Cys-Glu-His-D-Phe-Arg-Trp-Cys-Lys-Pro-Val-NH ₂ (Disulfide bridge: Cys ⁴ -Cys ¹⁰)[2]
Molecular Formula	C ₆₁ H ₈₆ N ₁₈ O ₁₃ S ₂ [2]
Molecular Weight	1343.6 g/mol [2]
CAS Number	91050-39-4[2][3]
Structure	Cyclic (via disulfide bond)
Biological Activity	Melanocortin Receptor Superagonist[1][2]

Synthesis and Purification Workflow

The production of Ac-(Cys4,D-Phe7,Cys10)- α -MSH (4-13) follows a multi-stage process involving the assembly of the linear peptide on a solid support, its cleavage and deprotection, solution-phase cyclization, and final purification.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Cyclic melanotropins. 9. 7-D-Phenylalanine analogues of the active-site sequence - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. cpcscientific.com [cpcscientific.com]
- 3. peptide.com [peptide.com]
- To cite this document: BenchChem. [Synthesis and purification of Ac-(Cys4,D-Phe7,Cys10)-a-MSH (4-13)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15550396#synthesis-and-purification-of-ac-cys4-d-phe7-cys10-a-msh-4-13]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com